

3-Hydroxyheptadecanoyl-CoA: A Deep Dive into its Role as a Metabolic Intermediate

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Compound of Interest

Compound Name: 3-hydroxyheptadecanoyl-CoA

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Introduction

3-Hydroxyheptadecanoyl-CoA is a crucial, yet often overlooked, metabolic intermediate in the beta-oxidation of odd-chain fatty acids. While the metabolism of even-chain fatty acids has been extensively studied, the nuances of odd-chain fatty acid oxidation, and the specific roles of its intermediates, are of growing interest in the scientific community. This is particularly relevant in the context of various metabolic disorders and the development of novel therapeutic strategies. This technical guide provides a comprehensive overview of **3-hydroxyheptadecanoyl-CoA**, its metabolic context, methods for its study, and its potential physiological significance.

Metabolic Pathway: The Beta-Oxidation of Odd-Chain Fatty Acids

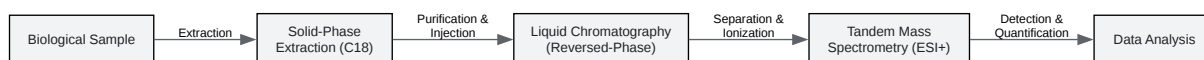
3-Hydroxyheptadecanoyl-CoA is an intermediate in the mitochondrial beta-oxidation of heptadecanoic acid (C17:0), a saturated odd-chain fatty acid. The process largely mirrors that of even-chain fatty acids, involving a cycle of four enzymatic reactions. However, the final round of beta-oxidation for odd-chain fatty acids yields propionyl-CoA in addition to acetyl-CoA.

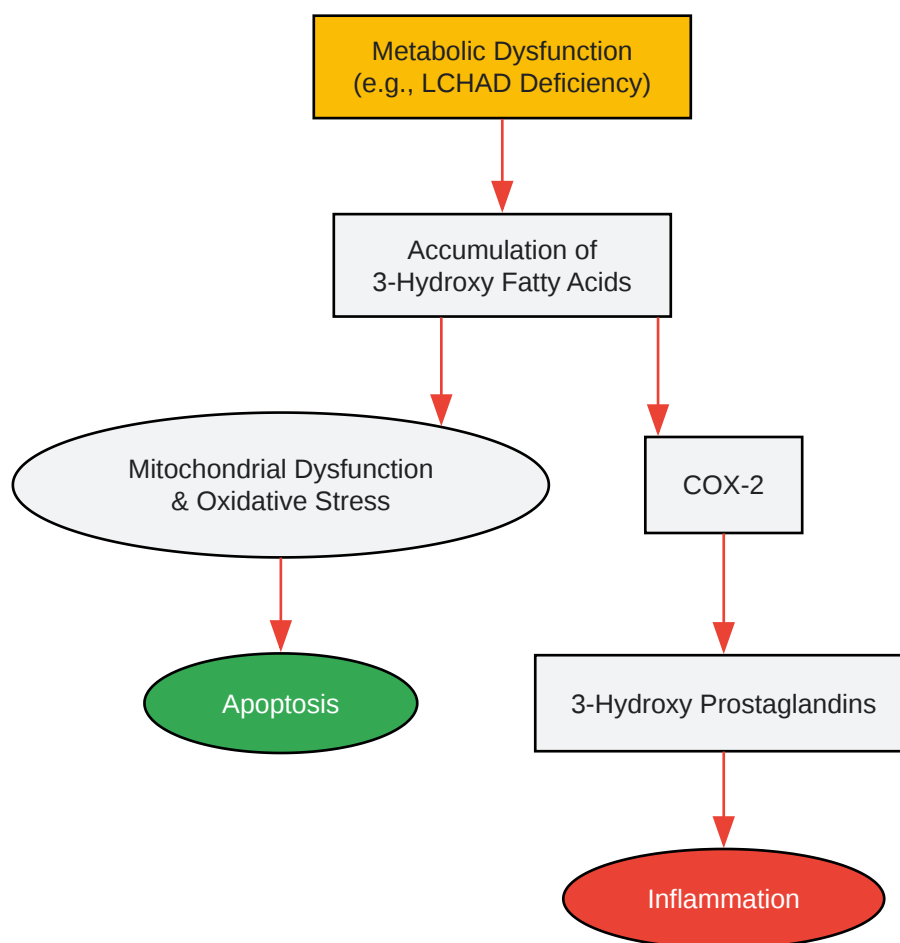
The core reactions involving **3-hydroxyheptadecanoyl-CoA** are:

- Hydration: Heptadecenoyl-CoA is hydrated by enoyl-CoA hydratase to form (S)-**3-hydroxyheptadecanoyl-CoA**.
- Dehydrogenation: (S)-**3-hydroxyheptadecanoyl-CoA** is then oxidized by 3-hydroxyacyl-CoA dehydrogenase (HADH) to 3-oxoheptadecanoyl-CoA, with the concomitant reduction of NAD⁺ to NADH.[1][2]

This cycle continues until the final three carbons are cleaved as propionyl-CoA. Propionyl-CoA can then be converted to succinyl-CoA and enter the citric acid cycle, highlighting a key difference from even-chain fatty acid metabolism which exclusively produces acetyl-CoA.[3]

Peroxisomes also play a role in the metabolism of very long-chain and branched fatty acids, and can contribute to the breakdown of odd-chain fatty acids.[4] The initial steps of beta-oxidation in peroxisomes differ from the mitochondrial pathway, utilizing an acyl-CoA oxidase that produces hydrogen peroxide.





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